

# ATTO 590 Amine: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: ATTO 590 amine

Cat. No.: B12378153

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This in-depth guide provides core technical information on **ATTO 590 amine**, a fluorescent dye belonging to the rhodamine family, for researchers, scientists, and professionals in drug development. It covers the dye's fundamental properties, detailed protocols for its application in labeling biomolecules, and its use in studying cellular signaling pathways.

## Core Properties of ATTO 590 and Its Derivatives

ATTO 590 is a versatile fluorescent label characterized by its strong absorption, high fluorescence quantum yield, and excellent thermal and photostability. These properties make it highly suitable for a range of applications, including single-molecule detection, high-resolution microscopy, and flow cytometry. The amine-reactive N-hydroxysuccinimidyl (NHS) ester form is commonly used for covalently labeling primary amino groups in biomolecules such as proteins and antibodies.

The following table summarizes the key quantitative data for **ATTO 590 amine** and its commonly used NHS ester derivative.

Property	ATTO 590 Amine	ATTO 590 NHS Ester
Molecular Formula	C37H40ClN3O	C41H42ClN3O11
Molecular Weight	690.18 g/mol [1]	788.24 g/mol [2][3][4]
Excitation Maximum ( $\lambda_{ex}$ )	594 nm[1]	597-663 nm (UV absorption)[2]
Emission Maximum ( $\lambda_{em}$ )	622 nm[1]	Not directly specified

## Experimental Protocol: Labeling of Antibodies with ATTO 590 NHS Ester

This protocol details a standard procedure for the covalent labeling of antibodies with ATTO 590 NHS ester. The reaction targets primary amines (e.g., on lysine residues) on the antibody.

### Materials

- Antibody solution (2 mg/mL or higher in an amine-free buffer like PBS)
- ATTO 590 NHS ester
- Anhydrous, amine-free Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Labeling Buffer: 0.1 M sodium bicarbonate, pH 8.3
- Purification column (e.g., Sephadex G-25)
- Reaction tubes
- Shaker/rotator

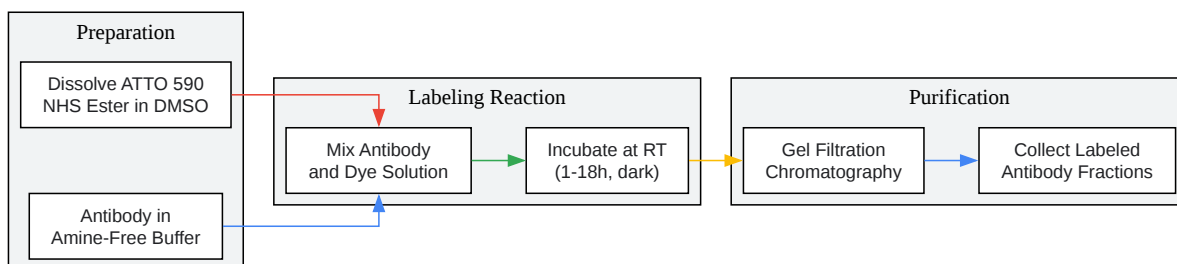
### Procedure

- Antibody Preparation:
  - Ensure the antibody solution is free of amine-containing buffers (e.g., Tris) and stabilizers. If necessary, dialyze the antibody against 0.1 M sodium bicarbonate buffer.

- Adjust the antibody concentration to at least 2 mg/mL.
- ATTO 590 NHS Ester Stock Solution Preparation:
  - Shortly before use, dissolve the ATTO 590 NHS ester in anhydrous DMF or DMSO to a concentration of 10 mg/mL. Vortex until fully dissolved.
- Labeling Reaction:
  - Add the appropriate volume of the 0.1 M sodium bicarbonate buffer to the antibody solution to ensure the pH is between 8.0 and 9.0.
  - While gently vortexing the antibody solution, slowly add a calculated amount of the ATTO 590 NHS ester stock solution. A typical starting point is a 10-fold molar excess of the dye to the antibody.
  - Incubate the reaction for 1 hour at room temperature with continuous gentle stirring or shaking, protected from light. For ATTO 590-NHS, an incubation time of 18 hours at ambient temperature is recommended for the reaction to be completed.[\[5\]](#)
- Purification of the Labeled Antibody:
  - Separate the labeled antibody from the unreacted dye using a gel filtration column (e.g., Sephadex G-25) pre-equilibrated with PBS.
  - Collect the fractions containing the labeled antibody, which will typically elute first. The free dye will elute later.
  - Alternatively, dialysis can be used for purification.
- Storage:
  - Store the purified, labeled antibody at 4°C for short-term storage or at -20°C for long-term storage. Protect from light.

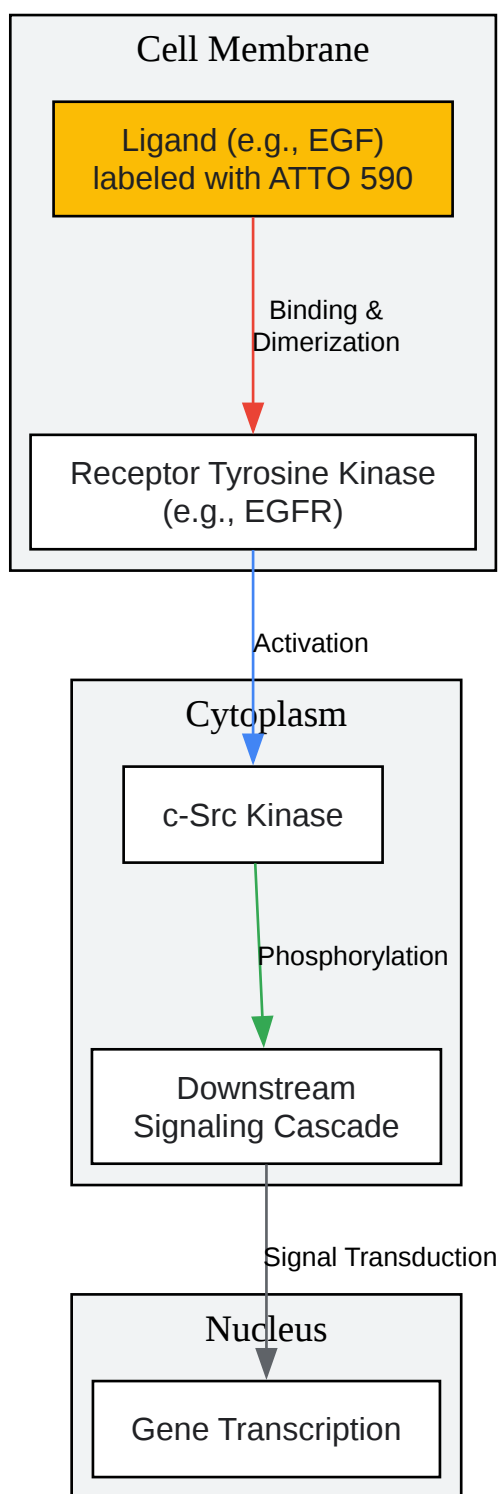
## Visualization of Experimental Workflow and a Signaling Pathway

The following diagrams, created using the DOT language, illustrate a typical experimental workflow and a relevant signaling pathway where ATTO 590-labeled molecules can be employed.



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Antibody labeling workflow with ATTO 590 NHS ester.



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Studying RTK signaling with an ATTO 590-labeled ligand.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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